

A Technical Guide to the Nomenclature of Tetrazine-PEG7-amine hydrochloride

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Compound of Interest

Compound Name: *Tetrazine-peg7-amine
hydrochloride*

Cat. No.: *B15605316*

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For researchers, scientists, and drug development professionals, precise molecular identification is paramount. **Tetrazine-PEG7-amine hydrochloride** is a key reagent in bioconjugation, particularly in the construction of antibody-drug conjugates (ADCs)[1][2]. Its structure combines a reactive tetrazine group, a hydrophilic seven-unit polyethylene glycol (PEG) spacer, and a terminal amine group, provided as a hydrochloride salt. This guide delineates the alternative names and chemical identifiers for this compound, facilitating accurate sourcing and unambiguous communication in research and development.

Chemical Identity and Synonyms

The compound is most commonly known as **Tetrazine-PEG7-amine hydrochloride**. However, variations in nomenclature exist across different suppliers and in scientific literature. A prevalent alternative is Methyltetrazine-PEG7-amine HCl salt[3][4]. The "methyl" prefix specifies a methyl group on the tetrazine ring, which is a common structural feature that enhances the stability of the tetrazine moiety. While often implied, its explicit mention is a key point of difference in nomenclature.

Other variations may include differences in spacing, hyphenation, or the presentation of the salt form, such as "Tetrazine-PEG7-amine (hydrochloride)"[5]. It is also categorized more broadly as a Tetrazine-PEG-Amine linker[6].

Data Presentation: Nomenclature and Identifiers

To ensure accurate identification, it is crucial to cross-reference the compound's name with its unique chemical identifiers. The following table summarizes the key names and identifiers for **Tetrazine-PEG7-amine hydrochloride**.

Identifier Type	Value	Source
Common Name	Tetrazine-PEG7-amine hydrochloride	MedChemExpress, BioHippo[1][2]
Alternative Name	Methyltetrazine-PEG7-amine HCl salt	BroadPharm[3][4]
Systematic Name	Varies by nomenclature rules	N/A
CAS Number	2135441-45-9	Precise PEG (for the free amine form)[7]
Molecular Formula	C25H42ClN5O8	BroadPharm[3]
Alternative Formula	C26H43ClN6O8	BioHippo[2]
Molecular Weight	576.1 g/mol	BroadPharm[3]
Alternative M.W.	603.11 g/mol	BioHippo[2]
Supplier Codes	BP-24058, HY-148211	BroadPharm, MedChemExpress[3][5]

Note: Discrepancies in molecular formula and weight can arise from different salt forms or structural representations. Researchers should verify the specific structure provided by their supplier.

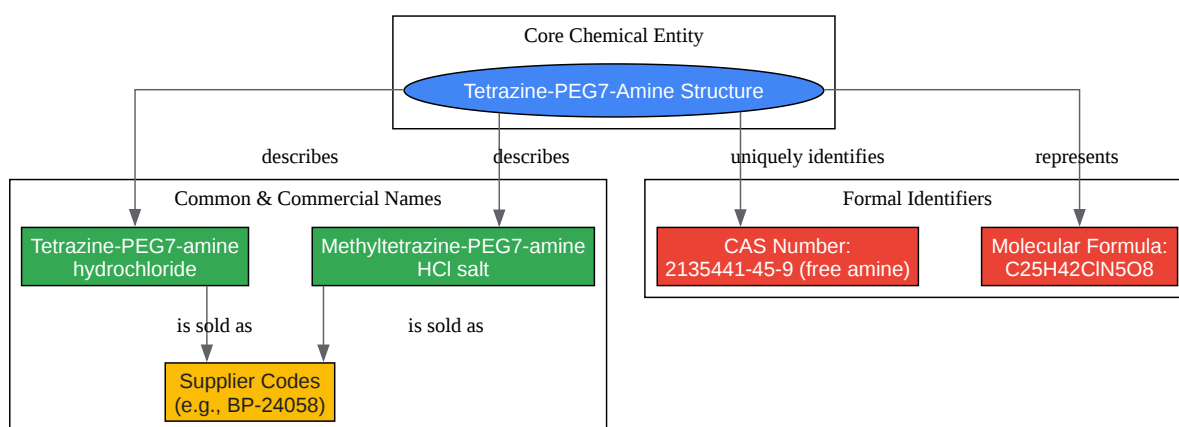
Experimental Protocols

Experimental protocols are not applicable to the topic of chemical nomenclature. The primary purpose of this guide is to clarify the various names and identifiers used for this specific chemical compound. For protocols related to its use in bioconjugation, such as antibody-drug conjugation, researchers should consult application notes from suppliers or relevant scientific literature. This compound is a click chemistry reagent that contains a Tetrazine group capable

of undergoing an inverse electron demand Diels-Alder (iEDDA) reaction with molecules containing trans-cyclooctene (TCO) groups[1][5].

Visualization of Nomenclature

The following diagram illustrates the relationship between the core chemical structure and its various identifiers.



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Caption: Relationship between the core chemical structure and its names and identifiers.

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